

A Comprehensive Technical Guide to 4-Ethylphenol

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Compound of Interest

Compound Name: 4-(4-Ethylphenyl)phenol

Cat. No.: B1591153

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A Note on Nomenclature: The topic specified, "4-(4-Ethylphenyl)phenol," describes a biphenyl derivative. However, based on common chemical databases and scientific literature, it is highly probable that the intended compound of interest is the more prevalent and industrially significant 4-Ethylphenol. This guide will focus on the latter, providing an in-depth analysis for researchers, scientists, and professionals in drug development.

Introduction and Core Chemical Identity

4-Ethylphenol, also known as p-ethylphenol, is a para-substituted phenolic compound.^[1] It is an organic compound classified as an isomer of ethylphenol.^[2] At standard conditions, it presents as a white solid or colorless crystalline compound that may yellow upon exposure to light.^{[2][3]} It possesses a distinct woody, medicinal, and somewhat sweet odor.^[3]

This compound serves as a crucial intermediate in the synthesis of pharmaceuticals and dyes and is a starting material for producing 4-vinylphenol and various antioxidants.^{[3][4]} Its molecular structure consists of a phenol ring substituted with an ethyl group at the para (4) position.

IUPAC Name and Chemical Structure

- Preferred IUPAC Name: 4-Ethylphenol^[5]
- Molecular Formula: C₈H₁₀O^{[5][6]}
- Canonical SMILES: CCC1=CC=C(C=C1)O^[5]

- InChI Key: HXDOZKJGKXYMEW-UHFFFAOYSA-N[2][7]

The structure of 4-Ethylphenol is fundamental to its chemical reactivity, with the hydroxyl (-OH) group activating the benzene ring for electrophilic substitution and the ethyl (-CH₂CH₃) group influencing its physical properties.

Caption: Chemical structure of 4-Ethylphenol.

Physicochemical and Spectroscopic Profile

Accurate identification and quality control are paramount in scientific applications. The following data provides a reference for the characterization of 4-Ethylphenol.

Physicochemical Properties

Property	Value	Source(s)
CAS Number	123-07-9	[2][6]
Molecular Weight	122.16 g/mol	[5][7]
Appearance	White solid / Colorless liquid	[2][8]
Melting Point	40-42 °C	[7]
Boiling Point	218-219 °C	[7]
Flash Point	100 °C (closed cup)	[7]
Vapor Pressure	0.13 mmHg (at 20 °C)	[7]
Solubility	Slightly soluble in water; Soluble in ethanol, ether, acetone, benzene	[3]

Spectroscopic Data

Spectroscopic analysis provides a definitive fingerprint for the compound, confirming its structure and purity.

- ¹H NMR Spectroscopy (400 MHz, CDCl₃):

- $\delta \sim 7.05\text{-}7.08$ ppm (d, 2H): Aromatic protons ortho to the ethyl group.[5]
- $\delta \sim 6.75\text{-}6.77$ ppm (d, 2H): Aromatic protons ortho to the hydroxyl group.[5]
- $\delta \sim 4.85$ ppm (s, 1H): Phenolic hydroxyl proton.[5]
- $\delta \sim 2.55\text{-}2.60$ ppm (q, 2H): Methylene (-CH₂) protons of the ethyl group.[5]
- $\delta \sim 1.20$ ppm (t, 3H): Methyl (-CH₃) protons of the ethyl group.[5]
- ¹³C NMR Spectroscopy (25.16 MHz, CDCl₃):
 - $\delta \sim 153.05$ ppm: Carbon attached to the hydroxyl group (C-OH).[5]
 - $\delta \sim 136.76$ ppm: Carbon attached to the ethyl group (C-CH₂CH₃).[5]
 - $\delta \sim 128.98$ ppm: Aromatic carbons ortho to the ethyl group.[5]
 - $\delta \sim 115.39$ ppm: Aromatic carbons ortho to the hydroxyl group.[5]
 - $\delta \sim 27.98$ ppm: Methylene carbon (-CH₂) of the ethyl group.[5]
 - $\delta \sim 15.78$ ppm: Methyl carbon (-CH₃) of the ethyl group.[5]
- Infrared (IR) Spectroscopy: The IR spectrum of 4-Ethylphenol exhibits characteristic absorption bands that correspond to its functional groups. Key peaks include a broad band for the O-H stretch of the phenol group, C-H stretching for the aromatic and alkyl groups, and C=C stretching within the aromatic ring. A representative IR spectrum can be found in the NIST Chemistry WebBook.[9]

Synthesis and Industrial Production

The primary industrial synthesis of 4-Ethylphenol is a multi-step process designed for high yield and purity of the para isomer. The choice of this pathway is dictated by the directing effects of the substituents on the benzene ring.

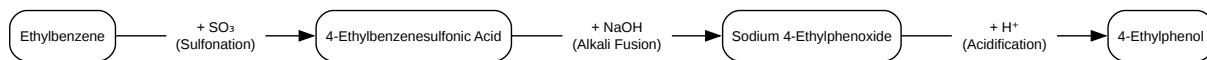
Standard Industrial Protocol: Sulfonation of Ethylbenzene

The most common method involves the sulfonation of ethylbenzene, followed by alkaline fusion.[3] This kinetically controlled process favors the formation of the para-substituted product.

Step 1: Sulfonation of Ethylbenzene Ethylbenzene is reacted with a sulfonating agent, such as sulfur trioxide (SO_3), under mild conditions. The ethyl group is an ortho-, para-director. By keeping the reaction conditions mild (kinetic control), the formation of the sterically less hindered para-product, 4-ethylbenzenesulfonic acid, is favored.

Step 2: Alkaline Fusion The resulting 4-ethylbenzenesulfonic acid is fused with a strong base, typically sodium hydroxide (NaOH), at high temperatures. This displaces the sulfonic acid group with a hydroxyl group, forming the sodium salt of 4-ethylphenol (sodium 4-ethylphenoxide).

Step 3: Acidification The reaction mixture is then neutralized with a strong acid (e.g., H^+ from HCl or H_2SO_4) to protonate the phenoxide, yielding the final 4-Ethylphenol product.



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Caption: Industrial synthesis pathway for 4-Ethylphenol.

Applications in Drug Development and Chemical Industries

4-Ethylphenol is a valuable chemical intermediate due to the reactivity of its phenolic hydroxyl group and the potential for modification at the aromatic ring.[10] Its performance in complex synthesis pathways makes it a frequent choice for research and production teams.[10]

Pharmaceutical Intermediates

This compound is a key raw material in the synthesis of several active pharmaceutical ingredients (APIs):

- Ambroxol: A widely used mucolytic agent for treating respiratory diseases.[10]
- Sorafenib: A kinase inhibitor drug used in the treatment of certain types of cancer, including kidney and liver cancer.[10]

The molecular characteristics of 4-Ethylphenol are critical for enabling key reactions during the formulation of these drugs.[10]

Other Industrial Uses

Beyond pharmaceuticals, 4-Ethylphenol finds application in:

- Antioxidant Manufacturing: It serves as a precursor for various antioxidants used to prevent degradation in polymers and other materials.[3][4]
- Dye Synthesis: The phenolic structure is a common component in the synthesis of various dyes.[3][4]
- Polymer Science: It can be used in the production of certain phenolic resins.[2]

Biochemical and Natural Occurrence

4-Ethylphenol is not solely a synthetic compound; it is also found in nature and is a known metabolite.

- Natural Occurrence: It has been identified as an aroma compound in beverages like red wine and coffee.[1][3]
- Biochemistry: In wine, it is often produced by the spoilage yeast *Brettanomyces*, which converts p-coumaric acid into 4-vinylphenol and subsequently reduces it to 4-ethylphenol.[2] This can result in undesirable "off-odors" described as "barnyard" or "medicinal".[1] It can also be synthesized by intestinal flora in mammals.[11]

Safety, Handling, and Toxicology

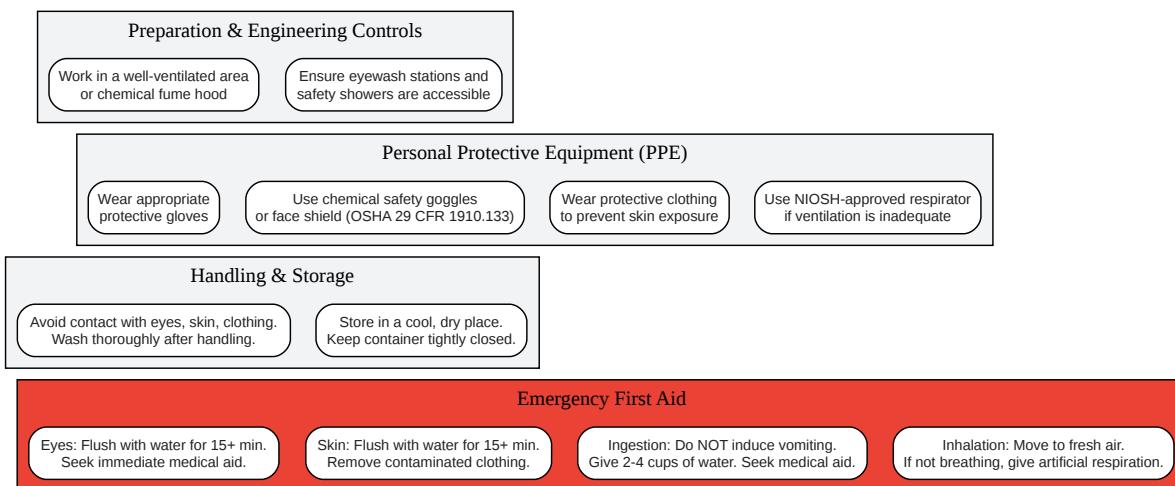
Proper handling of 4-Ethylphenol is crucial due to its hazardous properties. It is classified as corrosive and can cause severe skin burns and eye damage.[12][13]

Hazard Identification

- GHS Pictograms: GHS05 (Corrosive).[2][7]
- Signal Word: Danger.[2][7]
- Hazard Statements: H314 (Causes severe skin burns and eye damage).[12]

Recommended Handling and PPE Protocol

A self-validating safety workflow is essential when handling this compound.



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Caption: Recommended safety and handling workflow for 4-Ethylphenol.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the eyelids. Get immediate medical attention.[8][13]
- Skin Contact: Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Get medical aid.[8]
- Ingestion: If the victim is conscious, give 2-4 cupfuls of water. Do NOT induce vomiting. Seek immediate medical attention.[8][13]
- Inhalation: Remove from exposure to fresh air immediately. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Get medical aid.[8]

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References

- 1. scientificlabs.ie [scientificlabs.ie]
- 2. 4-Ethylphenol - Wikipedia [en.wikipedia.org]
- 3. 4-Ethylphenol | 123-07-9 [chemicalbook.com]
- 4. Page loading... [guidechem.com]
- 5. 4-Ethylphenol | C8H10O | CID 31242 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. Phenol, 4-ethyl- [webbook.nist.gov]
- 7. 4-エチルフェノール 99% | Sigma-Aldrich [sigmaaldrich.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. Phenol, 4-ethyl- [webbook.nist.gov]
- 10. 4-Ethylphenol | CAS 123-07-9 Pharma Intermediate India [punagri.com]
- 11. medchemexpress.com [medchemexpress.com]
- 12. synergine.com [synergine.com]
- 13. fishersci.com [fishersci.com]

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